

PC Azido-PEG3-NHS carbonate ester safety data sheet

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Compound of Interest

Compound Name: *PC Azido-PEG3-NHS carbonate ester*

Cat. No.: *B13716296*

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Technical Guide: PC Azido-PEG3-NHS Carbonate Ester

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **PC Azido-PEG3-NHS carbonate ester**, a photocleavable linker used in bioconjugation, drug delivery, and proteomics. It covers key safety information, physicochemical properties, experimental protocols, and the fundamental mechanism of action.

Safety and Handling

The following information is derived from the Safety Data Sheet (SDS) for **PC Azido-PEG3-NHS carbonate ester**. It is imperative to handle this compound in a well-ventilated area and with appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.

Hazard Identification

A comprehensive hazard identification is not fully available. However, based on similar chemical structures, caution should be exercised.

First-Aid Measures

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.
- In case of skin contact: Immediately wash with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid inhalation of vapor or mist.
- Storage: Store in a cool, dry place. Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is -20°C for long-term stability.[1]

Physicochemical Properties

The quantitative data for **PC Azido-PEG3-NHS carbonate ester** is summarized below.

Property	Value	Reference
CAS Number	1802907-96-5	[1][2]
Molecular Formula	C26H36N6O13	[1][3]
Molecular Weight	640.60 g/mol	[3]
Purity	>95% (typically ~98.72% by HPLC)	[1][3]
Appearance	Colorless to light yellow oil	[3]
Storage (Pure Form)	-20°C for up to 3 years	[3]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[3]

Experimental Protocols

PC Azido-PEG3-NHS carbonate ester is a versatile tool for conjugating molecules to primary amines and subsequently releasing them upon light induction. The following is a general protocol for labeling a protein, adapted from common bioconjugation techniques.

Materials

- Protein of interest in an amine-free buffer (e.g., PBS, pH 7.4)
- **PC Azido-PEG3-NHS carbonate ester**
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Desalting column
- UV lamp (e.g., 365 nm)

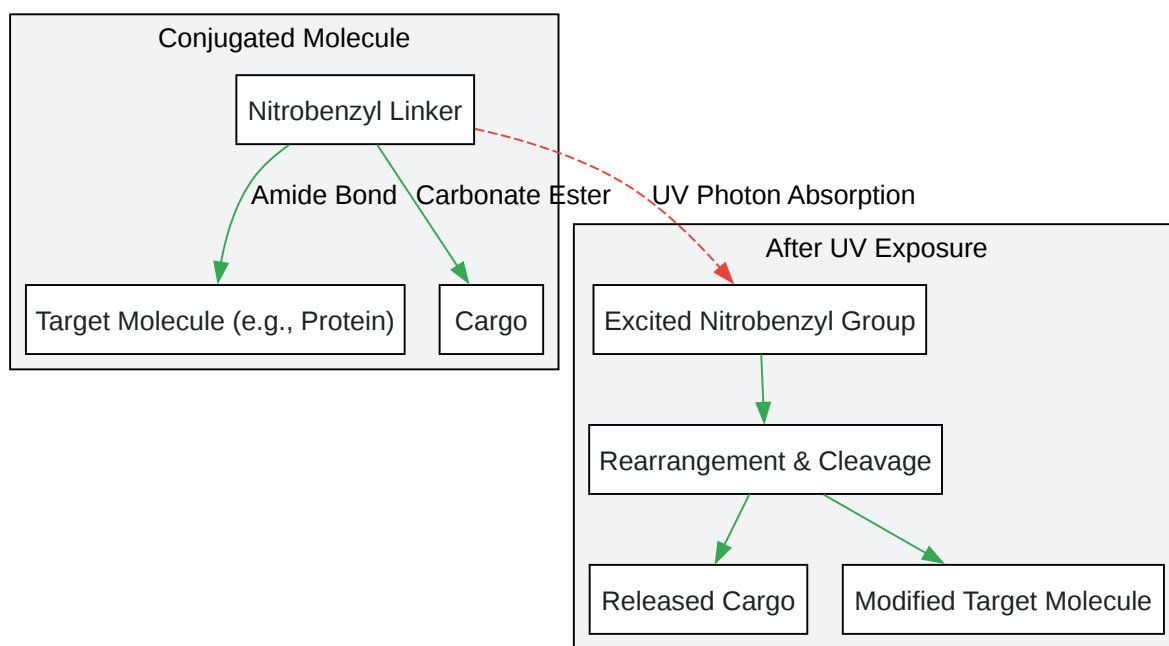
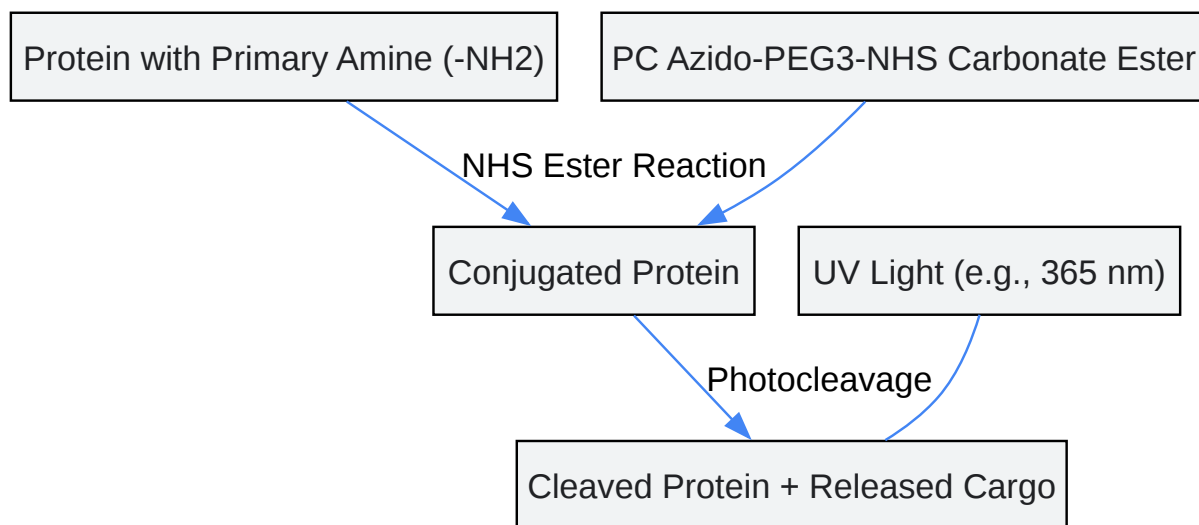
Protocol for Protein Labeling

- **Prepare Protein Solution:** Dissolve the protein of interest in an amine-free buffer at a suitable concentration (e.g., 1-5 mg/mL). Buffers containing primary amines like Tris or glycine must be avoided as they will compete for reaction with the NHS ester.
- **Prepare Linker Solution:** Immediately before use, dissolve **PC Azido-PEG3-NHS carbonate ester** in anhydrous DMF or DMSO to a stock concentration (e.g., 10 mg/mL). The NHS ester is susceptible to hydrolysis, so stock solutions should not be stored.
- **Conjugation Reaction:** Add a 10-20 fold molar excess of the linker solution to the protein solution. The reaction can be incubated for 1-2 hours at room temperature or overnight at 4°C.
- **Purification:** Remove excess, unreacted linker using a desalting column or dialysis against an appropriate buffer.
- **Photocleavage:** To release the conjugated molecule, expose the sample to UV light (e.g., 365 nm) for 5-30 minutes. The optimal exposure time should be determined empirically.

Mechanism and Applications

PC Azido-PEG3-NHS carbonate ester is a bifunctional linker. The NHS ester reacts with primary amines on biomolecules, while the azide group can be used for "click chemistry" reactions. The key feature is the photocleavable nitrobenzyl group that allows for spatiotemporal control of molecule release.

General Workflow for Amine Labeling and Photocleavage



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